

# Atiprimod solubility and storage conditions

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## Compound Focus: Atiprimod

CAS No.: 123018-47-3

Cat. No.: S548168

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## Physical Properties, Storage & Handling

The table below summarizes the available information on **Atiprimod**'s identification, storage, and hazards [1].

Property	Specification
CAS Number	123018-47-3 [1]
Synonyms	SKF 106615; Azaspirane [1]
Molecular Formula	C <sub>22</sub> H <sub>44</sub> N <sub>2</sub> [1]
Molecular Weight	336.608 g/mol [1]
Appearance	Solid [1]
Storage Conditions	-20°C (powder) or -80°C (in solvent); keep container tightly sealed in a cool, well-ventilated area. Away from direct sunlight and ignition sources [1].
Hazard Statements	H302 (Harmful if swallowed); H410 (Very toxic to aquatic life with long-lasting effects) [1].

Property	Specification
Other Hazards	During combustion, may emit irritant fumes [1].

## Frequently Asked Questions for Researchers

**Q1: What are the safe storage conditions for Atiprimod?** Atiprimod must be stored at  $-20^{\circ}\text{C}$  in its powder form or at  $-80^{\circ}\text{C}$  when dissolved in a solvent [1]. Containers should be kept tightly sealed in a cool, well-ventilated place, away from direct sunlight, heat, and incompatible materials like strong acids, alkalis, and oxidizing or reducing agents [1].

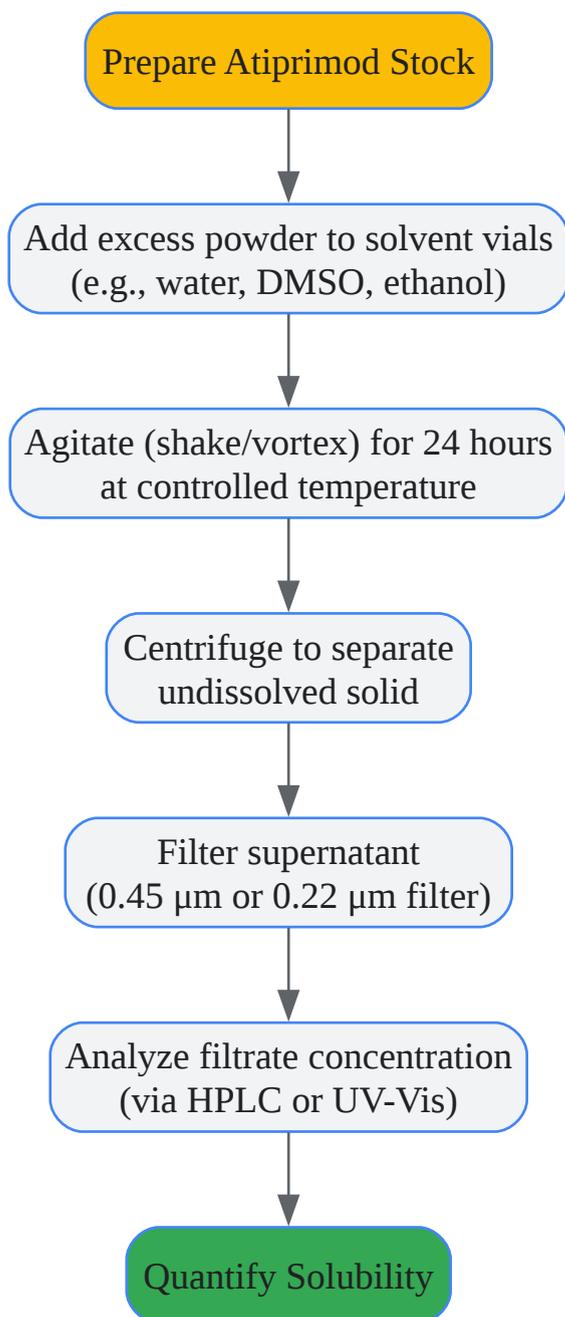
**Q2: What personal protective equipment (PPE) should I use when handling Atiprimod?** It is advised to use full personal protective equipment, including:

- **Eye protection:** Safety goggles with side-shields.
- **Hand protection:** Protective gloves.
- **Skin and body protection:** Impervious clothing.
- **Respiratory protection:** A suitable respirator, especially if adequate ventilation is not available [1].

**Q3: What should I do in case of accidental exposure?**

- **Eye contact:** Immediately flush eyes with large amounts of water for several minutes while holding eyelids open. Call a physician promptly.
- **Skin contact:** Rinse skin thoroughly with water. Remove contaminated clothing and shoes and call a physician.
- **Ingestion:** Wash out the mouth with water. **Do NOT induce vomiting.** Call a physician or poison center immediately [1].

**Q4: I cannot find solubility data for Atiprimod. What is a recommended experimental approach?** The available Material Safety Data Sheet (MSDS) does not list solubility values [1]. A practical approach to determine solubility experimentally would be to use the **shake-flask method**, a standard technique for measuring solubility. This involves the following workflow:



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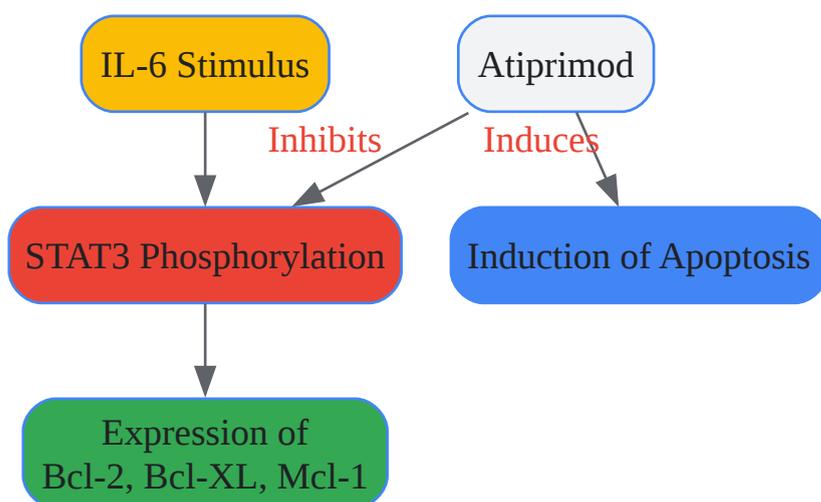
For analytical quantification, you could adapt a **Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)** method, similar to those used for other pharmaceutical compounds [2] [3].

Key parameters for method development are summarized below:

HPLC Parameter	Consideration / Example
Stationary Phase	C18 column (e.g., 5 $\mu\text{m}$ , 4.6 mm x 250 mm) [2].
Mobile Phase	Mixture of buffer (e.g., 0.02 M ammonium acetate) and organic solvents (e.g., acetonitrile, tetrahydrofuran) [2].
Detection	UV detection; wavelength to be determined for Atiprimod (e.g., 228 nm was used for a similar-sized molecule) [2].
Sample Preparation	Dissolve and dilute samples from the solubility experiment filtrate using the mobile phase or a compatible solvent [2].

## Documented Mechanism of Action & Experimental Insights

While your query focused on solubility and storage, understanding the drug's mechanism can be crucial for troubleshooting biological experiments. Research indicates that **Atiprimod** inhibits multiple myeloma cell proliferation by targeting key signaling pathways [4] [5]. The following diagram illustrates its documented mechanism of action at the cellular level:



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### Key Experimental Findings:

- **Proliferation & Apoptosis:** **Atiprimod** inhibits the proliferation of human multiple myeloma cell lines (e.g., U266-B1, MM.1S) in a time- and dose-dependent manner and induces apoptosis (programmed cell death) [4] [5].
- **Cell Cycle Arrest:** Treatment with **Atiprimod** blocks the cell cycle at the G0/G1 phase, preventing further progression [4] [5].
- **Key Pathway Inhibition:** The drug exerts its effects primarily by blocking the phosphorylation of STAT3, a critical protein in the IL-6 signaling pathway, which is a major growth and survival signal for myeloma cells. This leads to the downregulation of anti-apoptotic proteins like Bcl-2, Bcl-XL, and Mcl-1 [4] [5].
- **In vitro Evidence:** Apoptosis is triggered through the activation of caspase-3 and the subsequent cleavage of PARP (poly(ADP-ribose) polymerase), a hallmark of apoptotic cell death [4] [5].

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## References

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